

# Personal protective equipment for handling CDD-3290

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## Compound of Interest

Compound Name: CDD-3290

Cat. No.: B15623392

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## Essential Safety and Handling Guide for CDD-3290

Disclaimer: A specific Safety Data Sheet (SDS) for **CDD-3290**, a prostate-specific antigen (PSA) inhibitor, was not publicly available at the time of this writing. The following guidance is based on best practices for handling potent, research-grade chemical compounds of a similar nature and should be supplemented with a substance-specific SDS if available from the supplier. Always perform a risk assessment before beginning any work with this compound.

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **CDD-3290**. Adherence to these procedures is critical for ensuring laboratory safety and experimental integrity.

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is the first line of defense against exposure. The following PPE is mandatory when handling **CDD-3290** in solid or solution form.

PPE Category	Item	Specification	Rationale
Hand Protection	Nitrile Gloves	ASTM D6978 (chemotherapy-rated) or equivalent, double-gloving recommended.	Prevents skin contact and absorption. Double-gloving provides additional protection against tears and contamination.
Eye Protection	Safety Glasses with Side Shields or Goggles	ANSI Z87.1 certified.	Protects eyes from splashes and airborne particles.
Body Protection	Laboratory Coat	Long-sleeved, fully buttoned.	Protects skin and personal clothing from contamination.
Respiratory Protection	N95 Respirator or higher	NIOSH-approved, fit-tested.	Required when handling the powdered form to prevent inhalation.
Foot Protection	Closed-toe Shoes	---	Protects feet from spills.

## Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **CDD-3290** and to prevent accidental exposure.

Procedure	Guideline
Receiving	Inspect package for damage upon arrival. Wear gloves when opening.
Storage	Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials. Follow supplier's specific temperature recommendations.
Weighing	Handle the solid compound in a chemical fume hood or a ventilated balance enclosure to minimize inhalation risk.
Solution Preparation	Prepare solutions in a chemical fume hood. Avoid generating aerosols.
General Handling	Do not eat, drink, or smoke in areas where CDD-3290 is handled. Wash hands thoroughly after handling.

## Emergency Procedures

Immediate and appropriate response to an exposure or spill is critical.

Emergency Situation	First Aid / Spill Response
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids.

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